

Technical Support Center: 1-(2-chlorobenzyl)-1H-indole-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-chlorobenzyl)-1H-indole-3-carbaldehyde

Cat. No.: B1580693

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Document ID: TSC-2026-01-A Revision: 1.0 Topic: Stability, Storage, and Handling of **1-(2-chlorobenzyl)-1H-indole-3-carbaldehyde**

Introduction

This technical guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper handling of **1-(2-chlorobenzyl)-1H-indole-3-carbaldehyde** (CAS No. 90815-00-2). As a substituted indole-3-carbaldehyde, this compound is part of a chemical class widely used in the synthesis of bioactive molecules and indole alkaloids.^{[1][2]} Understanding its chemical vulnerabilities is paramount for ensuring the integrity of the compound, which directly impacts experimental reproducibility and the validity of research outcomes. This document offers FAQs, troubleshooting workflows, and validated protocols to address common challenges encountered during its use.

Compound Identity and Key Properties

A foundational understanding of the compound's physical and chemical properties is the first step in proper handling.

Property	Value	Source
CAS Number	90815-00-2	[3] [4] [5]
Molecular Formula	C ₁₆ H ₁₂ CINO	[3]
Molecular Weight	269.73 g/mol	[3]
Appearance	Off-white to beige or yellow crystalline powder	[6] (by analogy)
Key Functional Groups	Indole Ring, Aldehyde, Chlorobenzyl Moiety	N/A
Solubility	Insoluble in water; Soluble in DMSO, Methanol	[6] (by analogy)
Hazard Profile	Irritant	[3]

Frequently Asked Questions (FAQs): Storage & Handling

This section addresses the most common queries regarding the day-to-day use of this compound.

Q1: What are the ideal short-term and long-term storage conditions for this compound?

A1: The stability of **1-(2-chlorobenzyl)-1H-indole-3-carbaldehyde** is critically dependent on its storage environment. The indole and aldehyde moieties are susceptible to degradation. The parent compound, indole-3-carbaldehyde, is known to be sensitive to air and moisture (hygroscopic).[\[6\]](#) Therefore, stringent storage conditions are recommended.

Condition	Short-Term (≤ 4 weeks)	Long-Term (> 4 weeks)	Rationale
Temperature	2-8°C (Refrigerated)	-20°C (Frozen)	Reduces the rate of oxidative and hydrolytic degradation. A related compound is specifically recommended for +4°C storage. [7]
Atmosphere	Tightly sealed container	Aliquoted under inert gas (Argon or Nitrogen)	The electron-rich indole ring is prone to oxidation. An inert atmosphere displaces oxygen, preventing this pathway. [8]
Light	Amber vial or store in the dark	Amber vial or store in the dark	Protects against photolytic degradation pathways.
Moisture	Store with a desiccant	Store in a desiccator	The parent compound is hygroscopic; moisture can facilitate degradation. [6] Keep containers tightly closed. [8] [9]

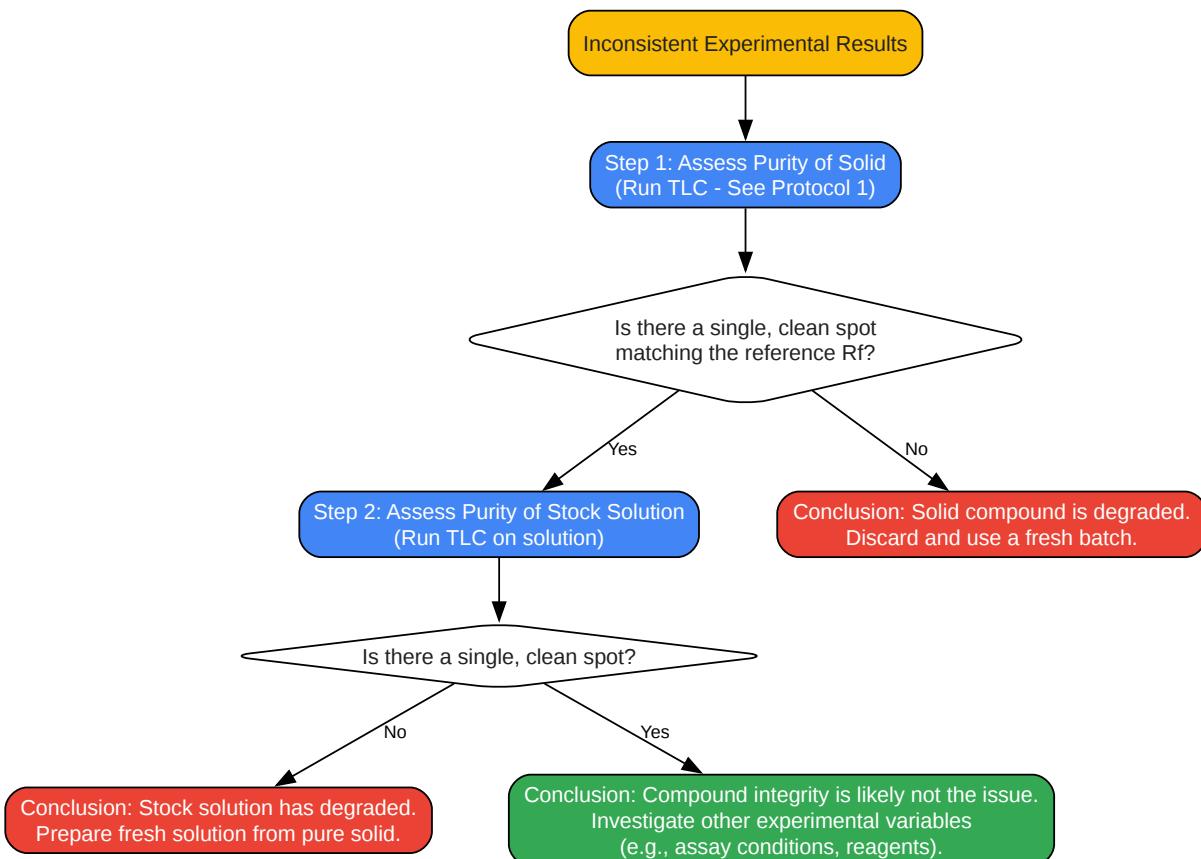
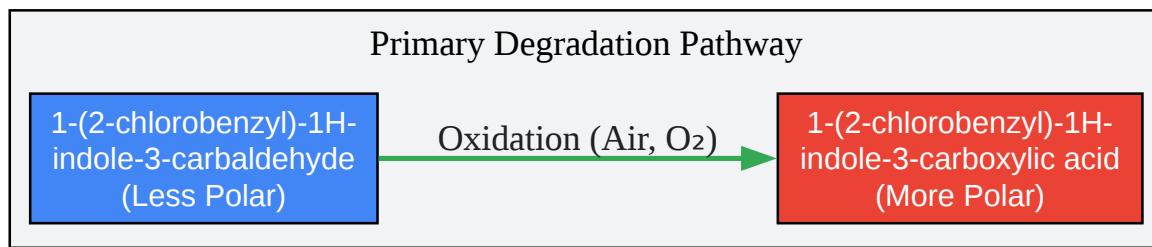
Q2: I received the compound as an off-white powder, but it has turned yellowish-brown over time. What does this indicate and is it still usable?

A2: A color change from off-white/beige to yellow or brown is a strong visual indicator of degradation. This is likely due to the oxidation of the indole ring system, which can form highly conjugated, colored polymeric byproducts. The aldehyde group may also be oxidizing. Before use, you must verify the compound's purity. A simple TLC analysis (see Protocol 1) can quickly

reveal the presence of impurities. If significant degradation has occurred, the material should not be used for quantitative experiments as it will lead to inaccurate results.

Q3: My TLC analysis shows a new, more polar spot compared to my initial analysis. What is the likely impurity?

A3: The most probable degradation product is the corresponding carboxylic acid, 1-(2-chlorobenzyl)-1H-indole-3-carboxylic acid. The aldehyde group is susceptible to oxidation to a carboxylic acid, a common degradation pathway for many aldehydes.[\[10\]](#)[\[11\]](#) Carboxylic acids are significantly more polar than aldehydes, which would result in a lower Retention Factor (R_f) on a normal-phase TLC plate (i.e., it will not travel as far up the plate).

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- To cite this document: BenchChem. [Technical Support Center: 1-(2-chlorobenzyl)-1H-indole-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580693#stability-and-storage-of-1-2-chlorobenzyl-1h-indole-3-carbaldehyde>]

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